

Application Notes: 2-Hydroxy-n-methylacetamide in Materials Science

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Compound of Interest

Compound Name: 2-Hydroxy-n-methylacetamide

Cat. No.: B1583540

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Introduction

2-Hydroxy-n-methylacetamide is a chemical compound with the formula $C_3H_7NO_2$. It is a derivative of acetamide featuring both a hydroxyl and an N-methyl group. While its structural features suggest potential for use in various chemical syntheses, a comprehensive review of publicly available scientific literature and patent databases reveals a notable lack of documented applications specifically within the field of materials science. This document summarizes the available physicochemical data for **2-Hydroxy-n-methylacetamide** and notes the absence of established protocols for its use in material applications.

Physicochemical Properties

The known properties of **2-Hydroxy-n-methylacetamide** are summarized in the table below. This data is compiled from chemical supplier databases and public chemical information repositories.^{[1][2]}

Property	Value	Source
Molecular Formula	C ₃ H ₇ NO ₂	PubChem[1]
Molecular Weight	89.09 g/mol	PubChem[1]
CAS Number	5415-94-1	Sigma-Aldrich
Appearance	Solid	Sigma-Aldrich
Purity	≥95% - 97%	ACheckBlock, Sigma-Aldrich[2]
Storage Temperature	2-8°C, Sealed in dry conditions	Sigma-Aldrich
IUPAC Name	2-hydroxy-N-methylacetamide	PubChem[1]
SMILES	CNC(=O)CO	PubChem[1]

Applications in Materials Science: State of Research

Extensive searches of scientific databases and patent literature for applications of **2-Hydroxy-n-methylacetamide** in materials science did not yield any specific examples of its use as a monomer for polymerization, a precursor for material synthesis, a solvent in material processing, a component in hydrogel formation, a ligand for metal-organic frameworks (MOFs), or in the synthesis of nanoparticles.

While related compounds such as N-methylacetamide have been used in the synthesis of other chemical structures, and N-vinyl-N-methylacetamide has been explored in polymer chemistry, there is no direct evidence of **2-Hydroxy-n-methylacetamide** being utilized in similar capacities.

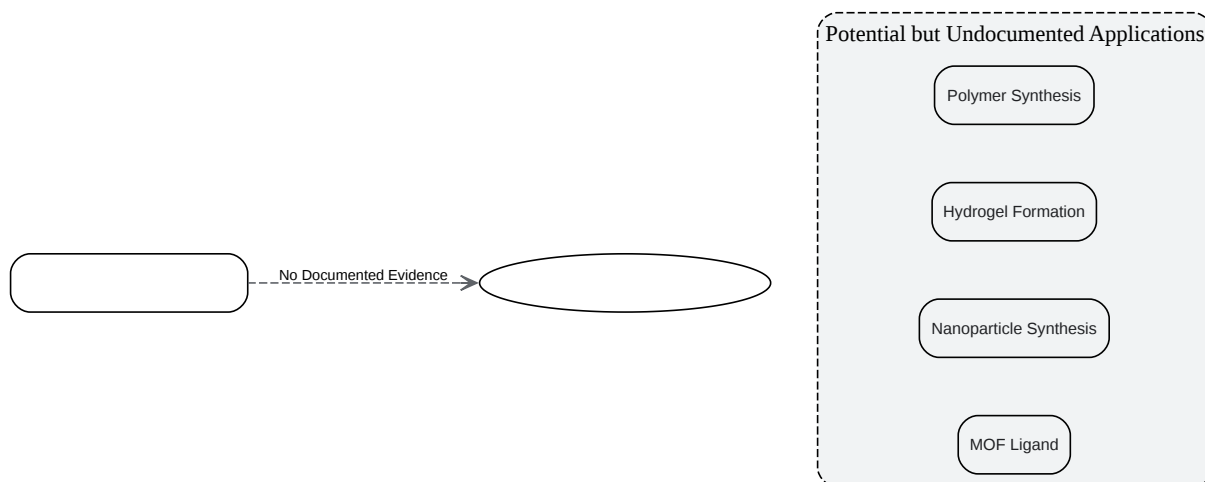
Experimental Protocols

Due to the lack of documented applications in materials science, no established experimental protocols for the use of **2-Hydroxy-n-methylacetamide** in this field can be provided.

Logical Relationship Diagram

The following diagram illustrates the current state of knowledge regarding the applications of **2-Hydroxy-n-methylacetamide** in materials science, highlighting the absence of documented

use cases.



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*State of Research on **2-Hydroxy-n-methylacetamide** in Materials Science.*

Conclusion

Based on a thorough review of available literature, **2-Hydroxy-n-methylacetamide** does not currently have any established or documented applications in the field of materials science. The information available is limited to its basic chemical and physical properties. For researchers and scientists in drug development and other fields, this compound remains a building block with potential for exploration, but its utility in materials science is yet to be demonstrated. Further research would be required to identify and develop any potential applications in this area.

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References

- 1. 2-Hydroxy-N-methylacetamide | C₃H₇NO₂ | CID 223579 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-Hydroxy-N-methyl-acetamide 95% | CAS: 5415-94-1 | AChemBlock [achemblock.com]
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